Application Notes and Protocols: Quantification of Dihexyl Fumarate Leaching from Plastic

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Compound of Interest

Compound Name:	*Dihexyl fumarate*
CAS No.:	*19139-31-2*
Cat. No.:	*B102660*

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Introduction

Dihexyl fumarate is a plasticizer that can be used in various polymer formulations to enhance flexibility and durability. Its potential to leach from plastic materials, particularly those in contact with pharmaceuticals, biologics, or food matrices, is a critical consideration for safety and regulatory compliance. Migrated leachables can pose a risk to patient safety and product efficacy. Therefore, robust and reliable analytical methods for the quantification of **Dihexyl fumarate** are essential.

These application notes provide detailed protocols for the quantification of **Dihexyl fumarate** leaching from plastic materials using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). Additionally, a summary of expected leaching data under various conditions and a potential signaling pathway associated with fumaric acid esters are presented.

Quantitative Data Summary

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The extent of **Dihexyl fumarate** leaching is dependent on several factors, including the temperature, duration of contact, and the chemical nature of the contacting medium (simulant). The following table summarizes hypothetical, yet representative, quantitative data for **Dihexyl fumarate** leaching from a plastic material under different experimental conditions.

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Condition	Time (days)	Food Simulant	Temperature (°C)	Dihexyl Fumarate Leached (µg/cm²)
1	1	10% Ethanol (Simulant A)	25	0.15
2	7	10% Ethanol (Simulant A)	25	0.85
3	14	10% Ethanol (Simulant A)	25	1.52
4	1	50% Ethanol (Simulant D2)	25	0.45
5	7	50% Ethanol (Simulant D2)	25	2.55
6	14	50% Ethanol (Simulant D2)	25	4.88
7	1	10% Ethanol (Simulant A)	40	0.62
8	7	10% Ethanol (Simulant A)	40	3.98
9	14	10% Ethanol (Simulant A)	40	8.12
10	1	50% Ethanol (Simulant D2)	40	1.85
11	7	50% Ethanol (Simulant D2)	40	11.25
12	14	50% Ethanol (Simulant D2)	40	22.45

Experimental Workflow

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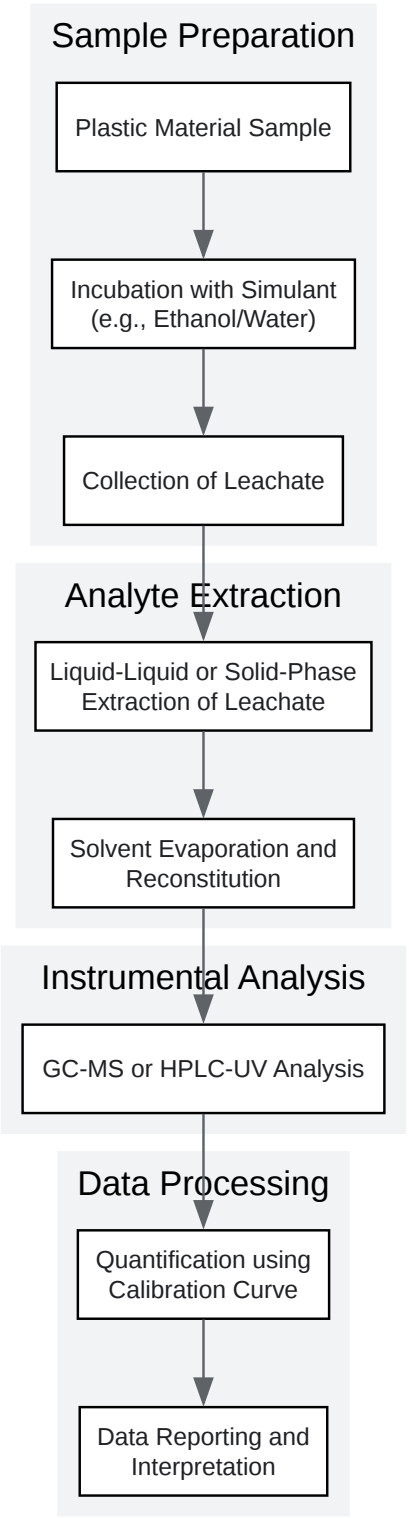
The general workflow for the quantification of **Dihexyl fumarate** leaching from plastic is depicted below.

Experimental Workflow for Dihexyl Fumarate Quantification



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Caption: Workflow for quantifying **Dihexyl fumarate** leaching.

Experimental Protocols

Protocol 1: Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantify the amount of **Dihexyl fumarate** leached from a plastic material into a solvent simulant using GC-MS.

Materials:

- **Dihexyl fumarate** analytical standard (CAS 19139-31-2)
- Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Sodium sulfate (anhydrous)
- Plastic material of interest
- Food simulant (e.g., 10% ethanol, 50% ethanol)
- GC vials with inserts
- Glassware (flasks, pipettes, etc.)

Equipment:

- Gas chromatograph with a mass selective detector (GC-MS)
- Analytical balance
- Incubator or water bath
- Vortex mixer

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- Nitrogen evaporator

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **Dihexyl fumarate** (1000 µg/mL) in hexane.
  - Perform serial dilutions to prepare a series of calibration standards ranging from 0.1 µg/mL to 20 µg/mL in hexane.
- Sample Preparation (Leaching):
  - Cut the plastic material into known surface area samples (e.g., 1 cm x 5 cm).
  - Place the plastic samples in a glass flask and add a defined volume of the food simulant, ensuring the plastic is fully submerged.
  - Incubate the samples under controlled conditions (e.g., 40°C for 10 days).
  - After incubation, remove the plastic sample and collect the leachate (food simulant).
- Extraction:
  - Transfer a known volume of the leachate to a separatory funnel.
  - Perform a liquid-liquid extraction by adding dichloromethane (e.g., 3 x 20 mL). Shake vigorously for 2 minutes and allow the layers to separate.
  - Collect the organic (bottom) layer and pass it through a funnel containing anhydrous sodium sulfate to remove any residual water.
  - Concentrate the extracted solution to approximately 1 mL using a gentle stream of nitrogen.
  - Transfer the concentrated extract to a GC vial.
- GC-MS Analysis:

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- GC Column: HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector Temperature: 280°C.
- Injection Volume: 1 µL (splitless mode).
- Oven Temperature Program:
  - Initial temperature: 80°C, hold for 1 minute.
  - Ramp to 250°C at 15°C/min, hold for 5 minutes.
  - Ramp to 300°C at 20°C/min, hold for 5 minutes.
- MS Transfer Line Temperature: 290°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **Dihexyl fumarate** (e.g., m/z derived from its structure).

- Quantification:
  - Construct a calibration curve by plotting the peak area of the **Dihexyl fumarate** standard against its concentration.
  - Determine the concentration of **Dihexyl fumarate** in the sample extract from the calibration curve.
  - Calculate the total amount of **Dihexyl fumarate** leached from the plastic material, expressed in µg/cm².

Protocol 2: Quantification by High-Performance Liquid Chromatography (HPLC-UV)

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Objective: To quantify the amount of **Dihexyl fumarate** leached from a plastic material into a solvent simulant using HPLC-UV.

Materials:

- **Dihexyl fumarate** analytical standard (CAS 19139-31-2)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Plastic material of interest
- Food simulant (e.g., 10% ethanol, 50% ethanol)
- HPLC vials
- Syringe filters (0.45 µm)

Equipment:

- High-Performance Liquid Chromatograph with a UV detector
- Analytical balance
- Incubator or water bath

Procedure:

- Standard Preparation:
  - Prepare a stock solution of **Dihexyl fumarate** (1000 µg/mL) in acetonitrile.
  - Perform serial dilutions with the mobile phase to prepare a series of calibration standards ranging from 0.5 µg/mL to 50 µg/mL.
- Sample Preparation (Leaching):
  - Follow the same procedure as described in the GC-MS protocol (Section 4.1, Step 2).

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- Sample Analysis:
  - For leachates in aqueous simulants like 10% ethanol, direct injection may be possible after filtration. For higher ethanol content, dilution with the mobile phase may be necessary.
  - Filter the leachate through a 0.45 µm syringe filter into an HPLC vial.
- HPLC-UV Analysis:
  - HPLC Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Mobile Phase: Isocratic elution with Acetonitrile:Water (85:15 v/v).
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 20 µL.
  - Column Temperature: 30°C.
  - UV Detection Wavelength: 210 nm.
- Quantification:
  - Construct a calibration curve by plotting the peak area of the **Dihexyl fumarate** standard against its concentration.
  - Determine the concentration of **Dihexyl fumarate** in the sample from the calibration curve.
  - Calculate the total amount of **Dihexyl fumarate** leached from the plastic material, expressed in µg/cm².

Potential Signaling Pathway of Fumaric Acid Esters

While the specific signaling pathways of **Dihexyl fumarate** are not extensively studied, the effects of other fumaric acid esters (FAEs), such as dimethyl fumarate, are well-documented, particularly their immunomodulatory properties. FAEs are known to influence T-cell activity and cytokine production.[1][2][3] A potential signaling pathway is illustrated below.

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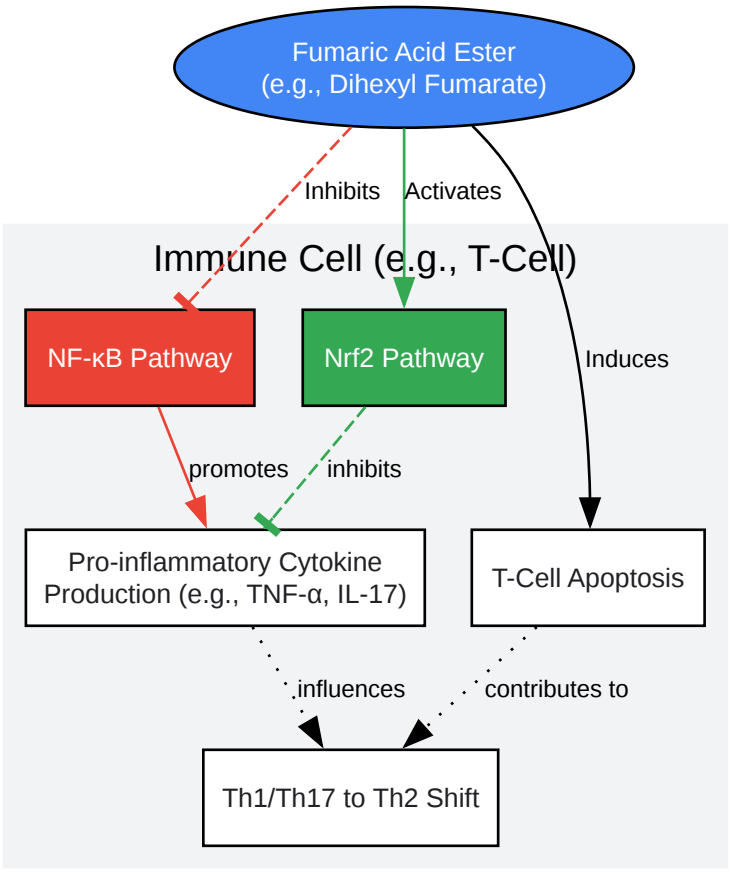
Potential Immunomodulatory Signaling of Fumaric Acid Esters



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Caption: FAEs may modulate immune responses via NF-κB and Nrf2.

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